

Navigating the Safe Handling of Copper (II) Nitrate Hemipentahydrate: A Technical Guide

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Compound of Interest

Compound Name:	Copper II nitrate hemipentahydrate
Cat. No.:	B102555

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for Copper (II) nitrate hemipentahydrate ($\text{Cu}(\text{NO}_3)_2 \cdot 2.5\text{H}_2\text{O}$), a compound frequently utilized in various research and development applications. A thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and procedural integrity. This document synthesizes critical information from safety data sheets (SDS) to support safe handling, storage, and emergency response.

Hazard Identification and Classification

Copper (II) nitrate hemipentahydrate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is a strong oxidizer that can intensify fires and may cause fire or explosion.^{[1][2][3][4][5][6]} The substance is also corrosive to metals, harmful if swallowed, and causes severe skin burns and eye damage.^{[1][2][4][6]} Furthermore, it is very toxic to aquatic life with long-lasting effects.^{[1][4][6]}

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Oxidizing solids	1	H271: May cause fire or explosion; strong oxidizer
Corrosive to metals	1	H290: May be corrosive to metals
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin corrosion	1B	H314: Causes severe skin burns and eye damage
Serious eye damage	1	H318: Causes serious eye damage
Acute aquatic toxicity	1	H400: Very toxic to aquatic life
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
Appearance	Blue solid/crystals[2]
Odor	Odorless[4]
Molecular Formula	CuN ₂ O ₆ · 2.5H ₂ O[1][4]
Molecular Weight	232.59 g/mol [1]
Melting Point	255 °C (491 °F)[7]
Solubility in water	Soluble[7][8]
pH	No data available

Toxicological Data

Exposure to Copper (II) nitrate hemipentahydrate can lead to various adverse health effects.

Route of Exposure	Effect
Oral (Ingestion)	Harmful if swallowed. May cause severe gastrointestinal tract irritation with nausea, vomiting, and possible burns. [2] [9] May lead to liver and kidney damage. [2] [9]
Dermal (Skin Contact)	Causes severe skin burns and irritation. [1] [2] [3] May cause dermatitis and skin discoloration. [2] [9]
Inhalation	May cause respiratory tract irritation with possible burns. [2] Can lead to methemoglobinemia, cyanosis, convulsions, and other severe effects. [2]
Eye Contact	Causes serious eye damage, including severe irritation, burns, and potential permanent corneal opacification. [1] [2] [3] [9]

Acute Toxicity:

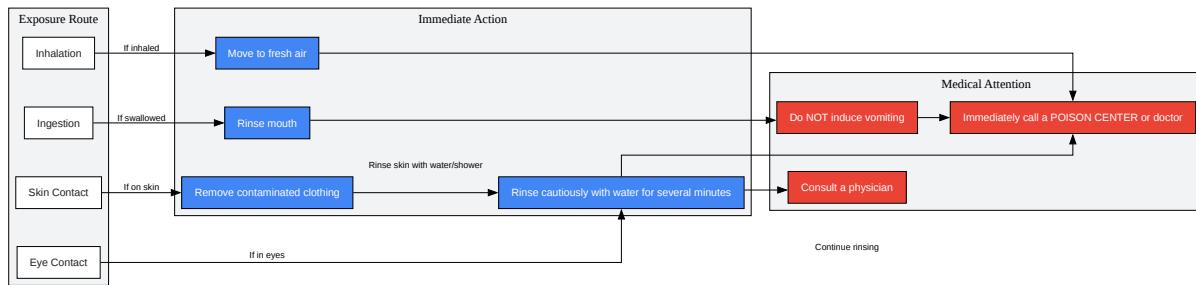
- LD50 Oral - Rat: 794 mg/kg[\[1\]](#)

Experimental Protocols: Emergency Procedures

In the event of exposure or accidental release, the following protocols, derived from established safety data sheets, should be strictly followed.

First-Aid Measures

A clear and immediate response is critical in mitigating harm from exposure.



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Caption: First-aid response workflow for different exposure routes.

Protocol Details:

- Inhalation: If inhaled, move the person to fresh air.[1][10] If breathing is difficult or has stopped, provide artificial respiration.[2][10] Seek immediate medical attention.[1][2][6][10]
- Skin Contact: Immediately remove all contaminated clothing.[1][10] Rinse the affected skin area with plenty of water and soap.[1][10] Seek medical attention.[1][10]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[1][2][10] Remove contact lenses if present and easy to do.[1][10] Continue rinsing and seek immediate medical attention from an ophthalmologist.[1][2][10]
- Ingestion: If swallowed, rinse the mouth with water.[1][10] Do NOT induce vomiting.[1][2][10] Never give anything by mouth to an unconscious person.[1] Seek immediate medical

attention.[1][2][10]

Accidental Release Measures

Proper containment and cleanup are essential to prevent environmental contamination and further exposure.

Protocol:

- Personal Precautions: Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles, and protective clothing.[1][3] Evacuate personnel to a safe area.[1] Ensure adequate ventilation.[1] Avoid breathing dust.[1]
- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways.[1][2]
- Containment and Cleaning: Sweep up the spilled material and place it in a suitable, closed container for disposal.[1] Avoid generating dust.[2] Do not use combustible materials, such as paper towels, for cleanup.[2]

Handling and Storage

Adherence to proper handling and storage procedures is a primary preventive safety measure.

Safe Handling

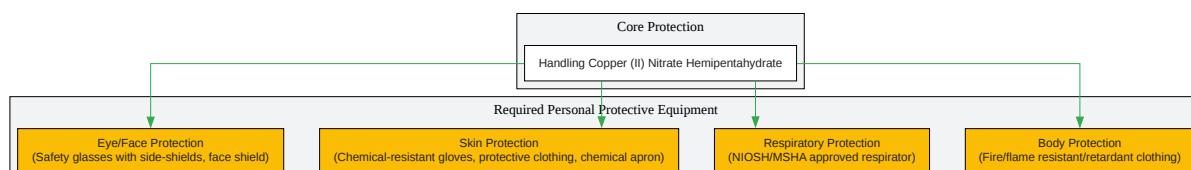
- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe dust or mist.[1][3]
- Wash hands thoroughly after handling.[1][2]
- Use only in a well-ventilated area or under a chemical fume hood.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[2][3]
- Keep away from clothing and other combustible materials.[1][2][3]

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][3]
- Store in a corrosive-resistant container with a resistant inner liner.[1][6]
- Store locked up.[1][6]
- Do not store near combustible materials.[2][3]
- The substance is moisture-sensitive and heat-sensitive.[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling Copper (II) nitrate hemipentahydrate.



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Caption: Mandatory personal protective equipment for handling.

PPE Specifications:

- Eye/Face Protection: Use safety glasses with side-shields conforming to EN166 or OSHA's eye and face protection regulations in 29 CFR 1910.133.[2][3][7] A face shield is also recommended.[10]

- Skin Protection: Wear impervious gloves and appropriate protective clothing, such as a chemical apron, to prevent skin exposure.[2][3][7][10]
- Respiratory Protection: If dust is generated or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[2][3][7]
- Body Protection: Wear fire/flame resistant/retardant clothing.[1][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1] In case of a major fire and large quantities, use dry sand, dry chemical, or alcohol-resistant foam.[1][6]
- Specific Hazards: This substance is a strong oxidizer and may intensify fire.[3][4][5] Hazardous decomposition products include nitrogen oxides (NOx) and copper oxides.[1][3]
- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][3]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][6] Do not allow the product to enter drains or waterways.[1]

This guide is intended to provide essential safety information for trained professionals. Always refer to the most current and complete Safety Data Sheet (SDS) from your supplier before handling this chemical.

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